

Application Notes and Protocols for Measuring Oxygen Consumption with ND-011992

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ND-011992

Cat. No.: B12387952

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Introduction

ND-011992 is a small molecule inhibitor of cytochrome bd (Cyt-bd) oxidase, a terminal oxidase in the electron transport chain of various bacteria, most notably *Mycobacterium tuberculosis*. While inhibition of Cyt-bd alone has a limited effect on mycobacterial growth due to a functional redundancy with the cytochrome bcc:aa3 (Cyt-bcc:aa3) terminal oxidase, **ND-011992** demonstrates potent bactericidal activity when used in combination with inhibitors of Cyt-bcc:aa3, such as Q203 (Telacebec).^{[1][2]} This synergistic action, which leads to a complete shutdown of cellular respiration and ATP synthesis, makes the combination a promising strategy for combating drug-tolerant bacteria.^{[1][2]}

These application notes provide detailed protocols for utilizing **ND-011992** to measure and analyze oxygen consumption in bacterial cultures, with a focus on *Mycobacterium* species.

Mechanism of Action: Dual Inhibition of Respiration

M. tuberculosis possesses a branched electron transport chain with two terminal oxidases that transfer electrons to oxygen: the cytochrome bcc:aa3 supercomplex and the cytochrome bd

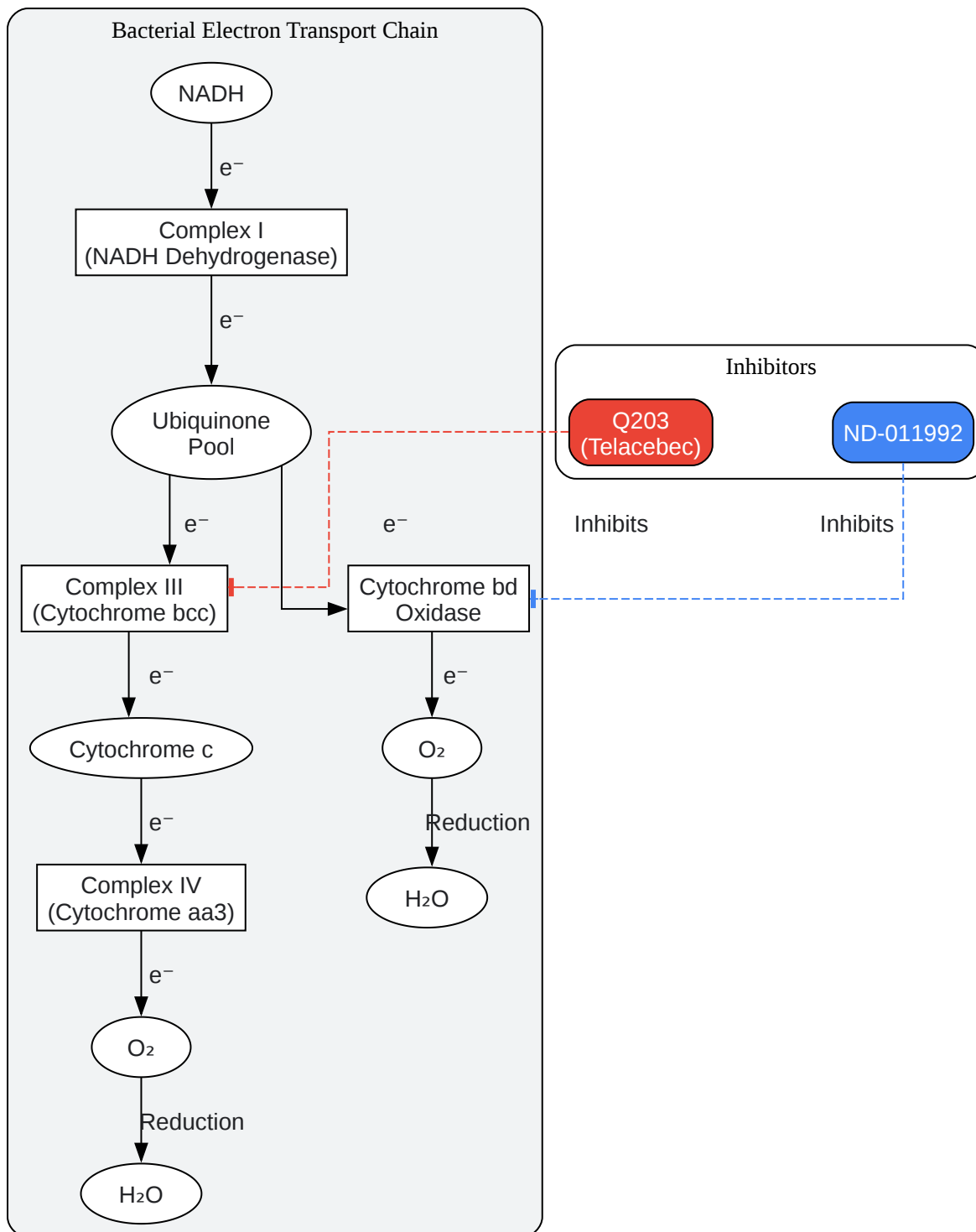
oxidase.[2][3]

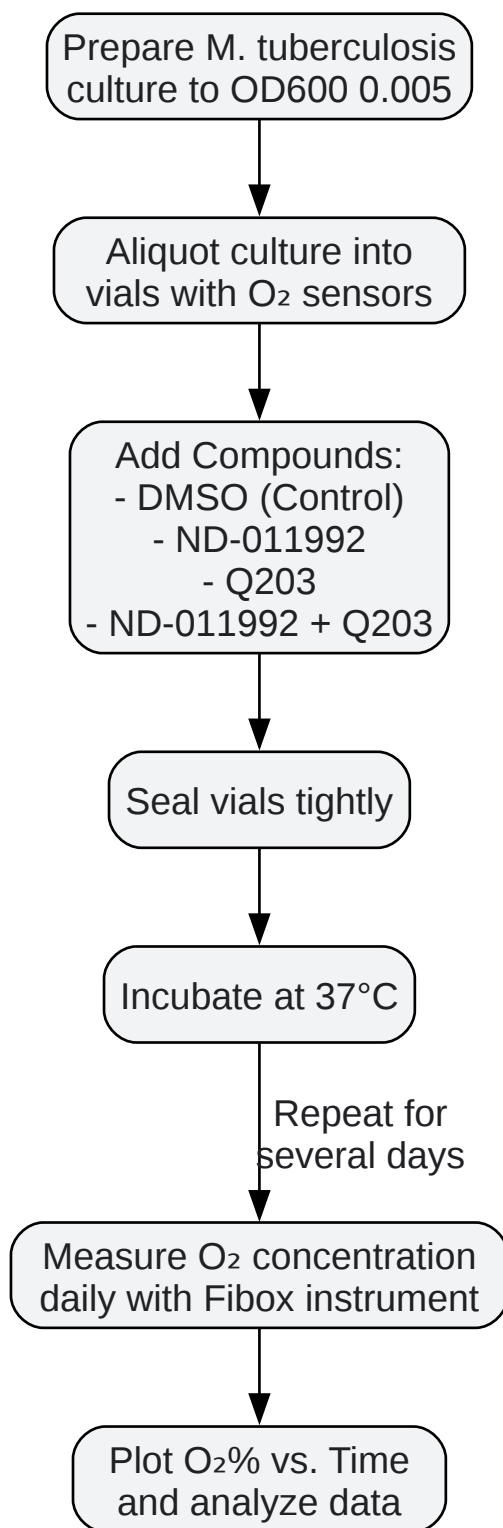
- Cytochrome bcc:aa3 oxidase: This is the primary, more efficient terminal oxidase. It is inhibited by compounds like Q203.
- Cytochrome bd oxidase: This alternative oxidase can compensate for the inhibition of Cyt-bcc:aa3, allowing the bacterium to survive.[2]

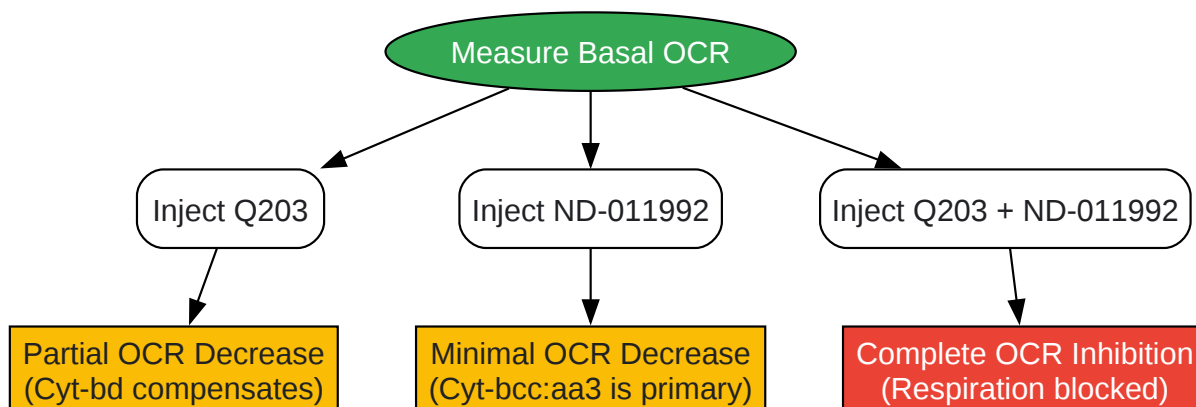
ND-011992 specifically targets and inhibits the cytochrome bd oxidase.[1] As a standalone agent, its efficacy is limited because the bacterium can rely on the Cyt-bcc:aa3 oxidase for respiration.[1][2] However, when combined with a Cyt-bcc:aa3 inhibitor like Q203, both terminal branches of the respiratory chain are blocked, leading to a synergistic inhibition of oxygen consumption and a collapse in ATP production, ultimately resulting in bacterial cell death.[1][4]

Recent studies have also indicated that **ND-011992** may inhibit other components of the respiratory chain, such as respiratory complex I, with a low micromolar affinity.[5][6]

Signaling Pathway Diagram







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